

"2-Methyl-5-Nitro-6-Chlorophenol as an intermediate for pharmaceuticals"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-5-Nitro-6-Chlorophenol

CAS No.: 39183-20-5

Cat. No.: B1320782

[Get Quote](#)

An In-Depth Technical Guide to **2-Methyl-5-Nitro-6-Chlorophenol** as a Pharmaceutical Intermediate

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methyl-5-nitro-6-chlorophenol is a substituted aromatic compound recognized for its utility as a versatile intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical and agrochemical industries.[1] Its chemical structure, featuring a phenol, a nitro group, a chlorine atom, and a methyl group, provides multiple reaction sites for building sophisticated molecular architectures. The presence of the electron-withdrawing nitro and chloro groups, combined with the phenolic hydroxyl, makes it a valuable precursor for developing heterocyclic compounds with significant biological activity.[2] This guide details the properties of **2-Methyl-5-nitro-6-chlorophenol** and provides a representative, though illustrative, pathway for its application in the synthesis of a potential kinase inhibitor, highlighting its role in modern drug discovery.

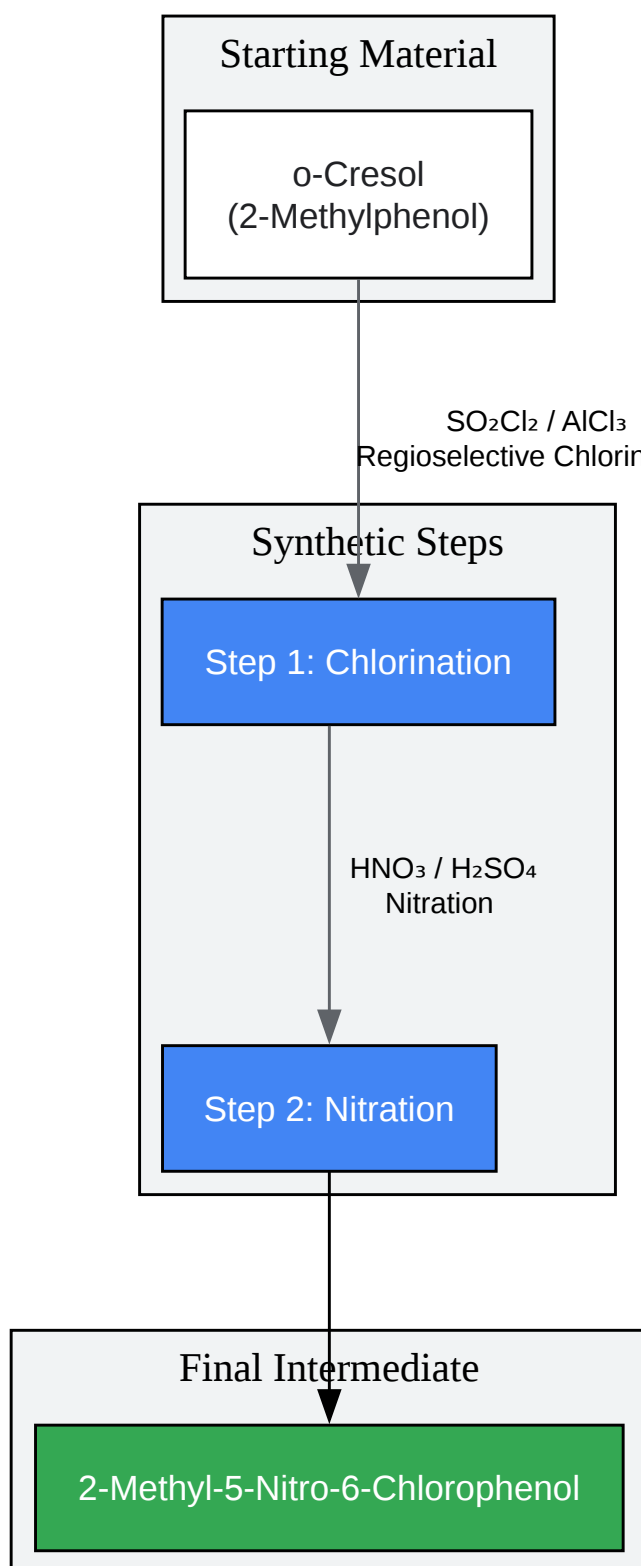
Physicochemical and Structural Data

The fundamental properties of **2-Methyl-5-Nitro-6-Chlorophenol** (CAS No. 39183-20-5) are crucial for its application in synthetic chemistry. A summary of these properties is presented below.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value
CAS Number	39183-20-5
Molecular Formula	C ₇ H ₆ ClNO ₃
Molecular Weight	187.58 g/mol
Melting Point	72-74 °C
Boiling Point	306.0 °C at 760 mmHg
Density	1.5 g/cm ³
Appearance	Solid, yellow to brown color
Purity	Typically ≥98%
SMILES	<chem>CC1=C(C(=C(C=C1)--INVALID-LINK--[O-])Cl)O</chem>
InChI Key	FYPOFAFXSGYVLK-UHFFFAOYSA-N

Synthesis of the Intermediate

The synthesis of **2-Methyl-5-nitro-6-chlorophenol** can be conceptualized as a multi-step process starting from a common industrial chemical, o-cresol (2-methylphenol). The process involves regioselective chlorination followed by nitration.



[Click to download full resolution via product page](#)

Caption: Illustrative workflow for the synthesis of the target intermediate.

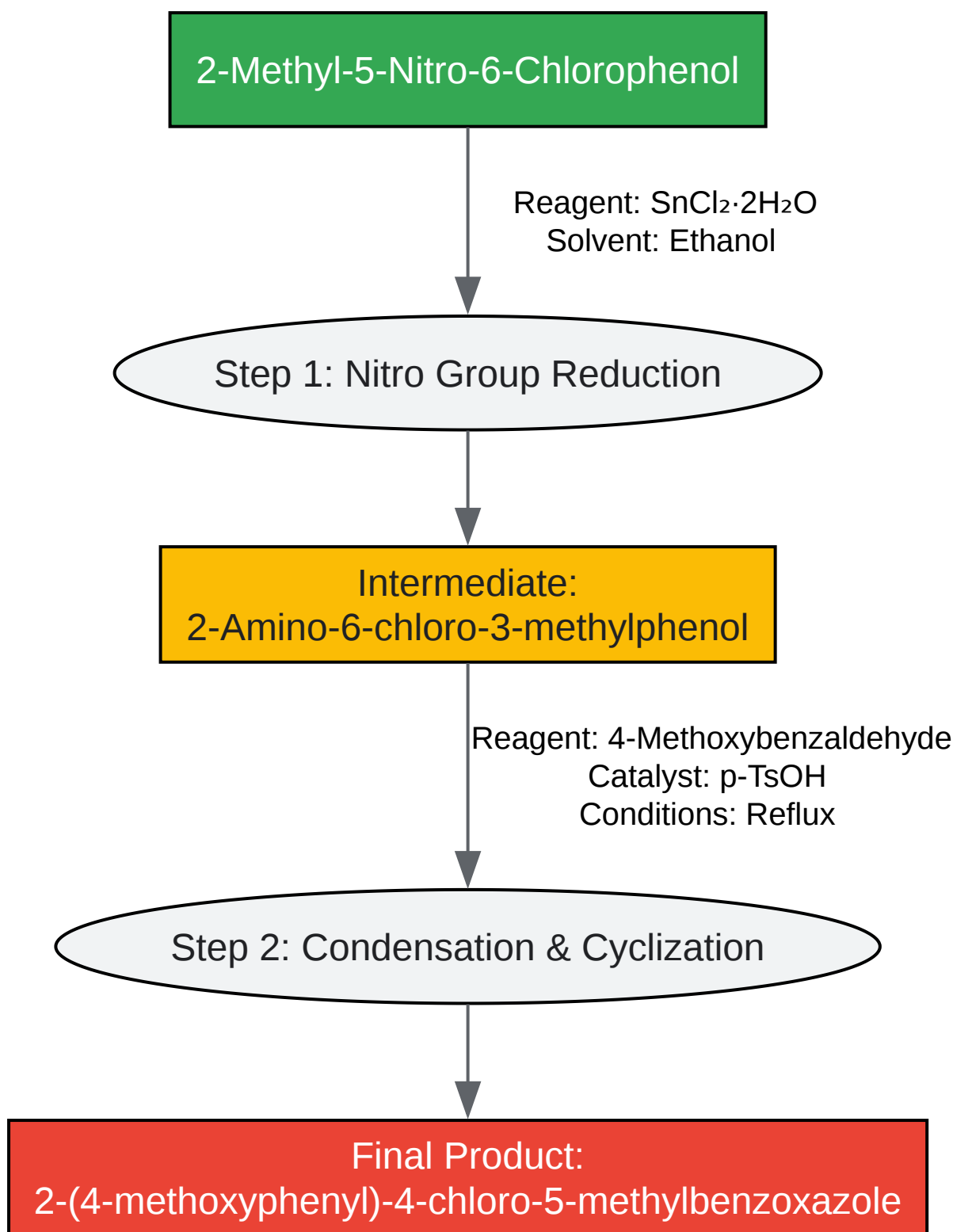
Illustrative Experimental Protocol: Synthesis of 2-Methyl-5-Nitro-6-Chlorophenol

Disclaimer: This protocol is illustrative and based on general chemical principles for phenol halogenation and nitration. It should be adapted and optimized under controlled laboratory conditions.

- **Chlorination of o-Cresol:** To a solution of o-cresol (1.0 eq) in a suitable chlorinated solvent (e.g., dichloromethane), a Lewis acid catalyst such as AlCl_3 (0.1 eq) is added. The mixture is cooled to 0-5 °C. Sulfuryl chloride (SO_2Cl_2) (1.05 eq) is added dropwise while maintaining the temperature. The reaction is stirred for 2-4 hours and monitored by TLC. Upon completion, the reaction is quenched with cold water, and the organic layer is separated, washed with brine, dried over anhydrous Na_2SO_4 , and concentrated to yield 6-chloro-2-methylphenol.
- **Nitration:** The crude 6-chloro-2-methylphenol (1.0 eq) is slowly added to a pre-cooled (0 °C) mixture of concentrated sulfuric acid and nitric acid. The temperature is carefully controlled to not exceed 10 °C. The mixture is stirred for 1-2 hours. The reaction mixture is then poured onto crushed ice, leading to the precipitation of the product. The solid is collected by filtration, washed thoroughly with cold water until neutral, and dried under vacuum to yield **2-Methyl-5-Nitro-6-Chlorophenol**.

Application as a Pharmaceutical Intermediate: A Representative Synthesis

To demonstrate the utility of **2-Methyl-5-Nitro-6-Chlorophenol**, this section outlines a representative synthesis of a hypothetical kinase inhibitor, "2-(4-methoxyphenyl)-4-chloro-5-methylbenzoxazole". This pathway involves two key transformations: the reduction of the nitro group to an amine and the subsequent condensation and cyclization to form the benzoxazole core, a privileged scaffold in medicinal chemistry known for its kinase inhibitory activity.^{[7][8][9]}



[Click to download full resolution via product page](#)

Caption: Synthesis of a hypothetical benzoxazole-based kinase inhibitor.

Experimental Protocols for Representative Synthesis

Disclaimer: The following protocols are representative examples based on established chemical literature for similar transformations and have not been optimized for this specific substrate.

Protocol 4.1.1: Step 1 - Reduction of Nitro Group to Amine

- To a solution of **2-Methyl-5-Nitro-6-Chlorophenol** (1.0 eq) in ethanol (10 mL per gram of substrate), tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) (4.0 eq) is added.[\[10\]](#)
- The reaction mixture is heated to reflux (approx. 78 °C) and stirred vigorously.
- The reaction progress is monitored by Thin Layer Chromatography (TLC) until the starting material is fully consumed (typically 3-5 hours).
- After cooling to room temperature, the solvent is removed under reduced pressure.
- The residue is partitioned between ethyl acetate and a 2M aqueous solution of sodium hydroxide to precipitate tin salts and dissolve the product.
- The mixture is filtered through a pad of celite, and the organic layer of the filtrate is separated. The aqueous layer is extracted twice more with ethyl acetate.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo to yield the crude 2-Amino-6-chloro-3-methylphenol, which can be used in the next step without further purification.

Protocol 4.1.2: Step 2 - Benzoxazole Formation

- The crude 2-Amino-6-chloro-3-methylphenol (1.0 eq) and 4-methoxybenzaldehyde (1.1 eq) are dissolved in a suitable solvent such as toluene or xylene.
- A catalytic amount of p-toluenesulfonic acid (p-TsOH) (0.1 eq) is added to the mixture.
- The reaction vessel is equipped with a Dean-Stark apparatus to remove water azeotropically.

- The mixture is heated to reflux for 6-12 hours, with reaction completion monitored by TLC. [\[11\]](#)
- Upon completion, the mixture is cooled, and the solvent is removed under reduced pressure.
- The residue is redissolved in ethyl acetate and washed sequentially with saturated sodium bicarbonate solution and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated.
- The crude product is purified by column chromatography on silica gel to afford the final product, 2-(4-methoxyphenyl)-4-chloro-5-methylbenzoxazole.

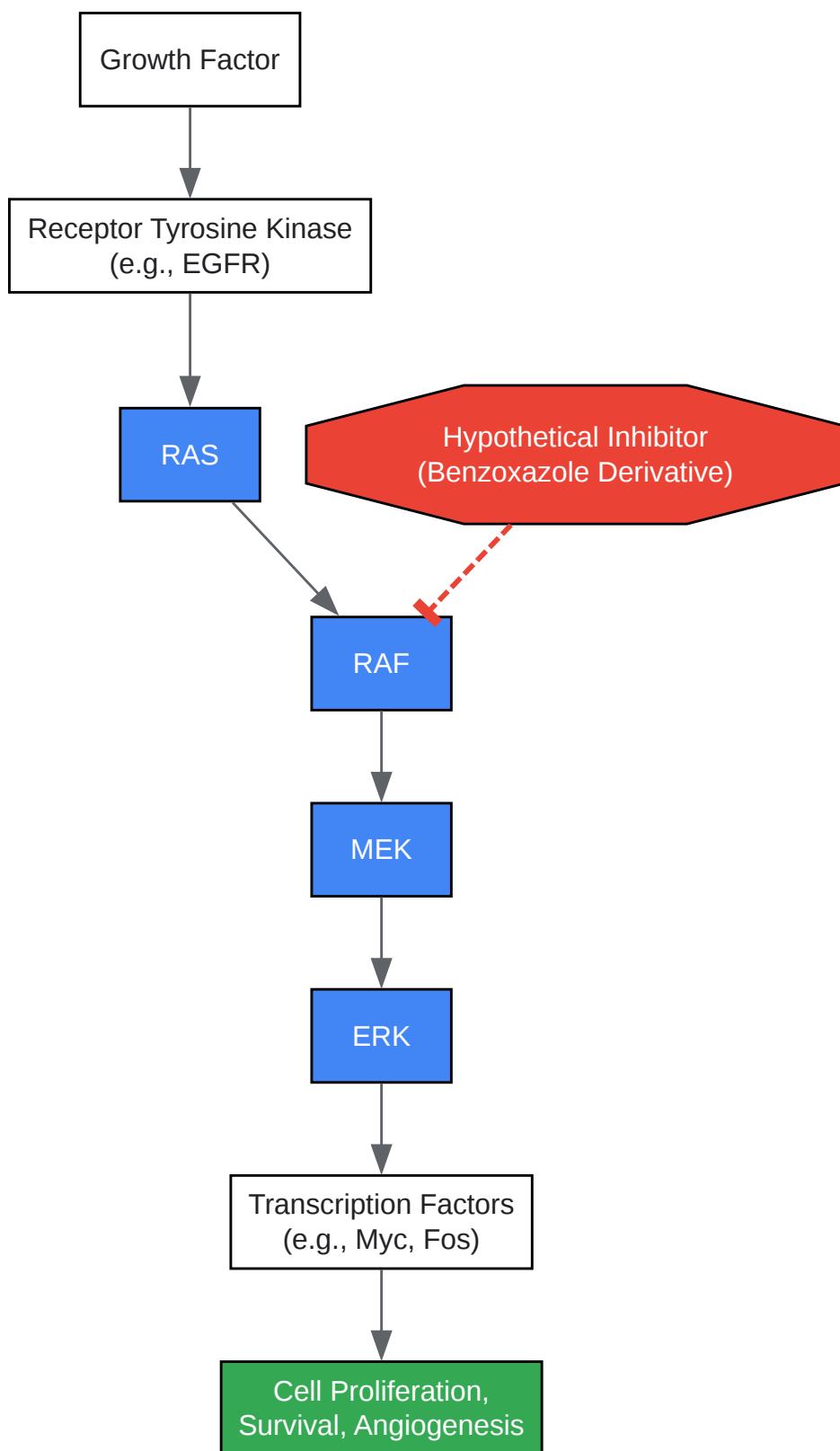
Illustrative Quantitative Data

The following table presents plausible, representative data for the synthesis described above.

Step	Product	Starting Mass (g)	Product Mass (g)	Yield (%)	Purity (HPLC)
1	2-Amino-6-chloro-3-methylphenol	10.0	7.9	~90%	>90% (crude)
2	2-(4-methoxyphenyl)-4-chloro-5-methylbenzoxazole	7.9	10.5	~75%	>98%

Biological Context: Kinase Inhibition

Benzoxazole derivatives are frequently investigated as inhibitors of protein kinases, which are critical enzymes in cellular signaling pathways.[\[7\]](#)[\[8\]](#) Dysregulation of these pathways, such as the MAPK/ERK pathway, is a hallmark of many cancers.[\[1\]](#)[\[12\]](#)[\[13\]](#) An inhibitor derived from our hypothetical synthesis could potentially target a kinase within this cascade, such as RAF or MEK, thereby disrupting the signaling that leads to uncontrolled cell proliferation.



[Click to download full resolution via product page](#)

Caption: The MAPK/ERK signaling pathway and a potential point of inhibition.

This pathway illustrates how an extracellular signal (Growth Factor) is transduced through a series of kinases (RAS-RAF-MEK-ERK) to the nucleus, ultimately controlling gene expression related to cell growth.[14] A targeted inhibitor can block this cascade, forming the basis of a therapeutic strategy.

Conclusion

2-Methyl-5-Nitro-6-Chlorophenol serves as a potent and versatile chemical intermediate. Its rich functionality allows for the efficient construction of complex heterocyclic systems, such as the pharmaceutically relevant benzoxazole core. Through standard synthetic transformations, including nitro-group reduction and condensation reactions, this intermediate can be elaborated into molecules designed to interact with key biological targets like protein kinases. The representative synthesis and biological context provided in this guide underscore the potential of **2-Methyl-5-Nitro-6-Chlorophenol** as a valuable building block in the development of novel therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MAPK/ERK pathway - Wikipedia [en.wikipedia.org]
- 2. CAS 39183-20-5: 2-Chloro-6-methyl-3-nitrophenol [cymitquimica.com]
- 3. 2-Methyl-5-nitro-6-chlorophenol | CAS#:39183-20-5 | Chemsrce [chemsrc.com]
- 4. 39183-20-5|2-Methyl-5-nitro-6-chlorophenol| Ambeed [ambeed.com]
- 5. 39183-20-5 2-Methyl-5-nitro-6-chlorophenol AKSci A464 [aksci.com]
- 6. 2-Methyl-5-nitro-6-chlorophenol , 95% , 39183-20-5 - CookeChem [cookechem.com]
- 7. mdpi.com [mdpi.com]
- 8. New benzoxazole derivatives as potential VEGFR-2 inhibitors and apoptosis inducers: design, synthesis, anti-proliferative evaluation, flowcytometric analysis, and in silico studies - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. Benzoxazole derivatives as new VEGFR-2 inhibitors and apoptosis inducers: design, synthesis, in silico studies, and antiproliferative evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 10. scispace.com [scispace.com]
- 11. A green approach for the synthesis of 2-substituted benzoxazoles and benzothiazoles via coupling/cyclization reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 12. creative-diagnostics.com [creative-diagnostics.com]
- 13. researchgate.net [researchgate.net]
- 14. ptglab.com [ptglab.com]
- To cite this document: BenchChem. ["2-Methyl-5-Nitro-6-Chlorophenol as an intermediate for pharmaceuticals"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320782/docs#2-methyl-5-nitro-6-chlorophenol-as-an-intermediate-for-pharmaceuticals]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check